

# Technical Support Center: Implementing Sustainable Lab Practices

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## Compound of Interest

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common barriers to implementing sustainable lab practices.

## Troubleshooting Guides

This section provides solutions to specific issues you might encounter while trying to make your lab more sustainable.

### Waste Reduction: Plastics

Question: Our lab generates a huge amount of single-use plastic waste. How can we effectively reduce it without compromising our research?

Answer:

Reducing plastic waste is a significant challenge, but several strategies can be implemented without affecting the quality of your research. The key is to follow the "Reduce, Reuse, Recycle" hierarchy.<sup>[1]</sup>

### Troubleshooting Steps:

- **Audit Your Plastic Waste:** The first step is to understand the types and quantities of plastic waste your lab produces. A waste audit can help identify the main sources and areas for improvement.[\[2\]](#)
- **Substitute with Reusables:**
  - Replace single-use plastic items with reusable glass alternatives wherever possible, such as flasks, pipettes, and petri dishes.[\[1\]](#)[\[3\]](#)[\[4\]](#) This requires access to washing and autoclaving facilities.[\[5\]](#)
  - For non-sterile applications, many plastic items like multi-well plates and conical tubes can be washed and reused.[\[1\]](#)
- **Optimize Your Protocols:**
  - Plan experiments carefully to minimize the number of consumables needed.[\[6\]](#) Preparing master mixes for procedures like PCR can significantly reduce pipette tip usage.[\[6\]](#)
  - Utilize high-precision instruments that require smaller sample volumes, which in turn reduces the use of consumables.[\[3\]](#)
- **Smart Procurement:**
  - Purchase pipette tips in bulk and use refillable tip boxes to reduce packaging waste.[\[1\]](#)[\[6\]](#)
  - Choose suppliers that offer products made from recycled or bio-based plastics and use sustainable packaging.[\[7\]](#)
  - Consolidate orders to reduce the carbon footprint of deliveries.[\[7\]](#)[\[8\]](#)
- **Recycling Programs:**
  - Establish a dedicated recycling stream for non-contaminated lab plastics. Check with your institution and waste contractor about what can be recycled.[\[5\]](#)
  - Some organizations offer glove recycling programs.[\[9\]](#)

## Experimental Protocol: Decontamination for Reuse

For non-critical applications, plasticware can be decontaminated for reuse. A general protocol is as follows:

- Initial Rinse: Immediately after use, rinse the plasticware with tap water to remove gross contamination.
- Soaking: Submerge the items in a high-level disinfectant for at least 24 hours.[\[5\]](#)
- Thorough Rinsing: Rinse thoroughly with purified water to remove any residual disinfectant.
- Drying: Allow to air dry completely before reuse.

Note: Always validate that this cleaning procedure does not interfere with subsequent experiments.

## Waste Reduction: Chemicals

Question: We are concerned about the volume and hazardous nature of our chemical waste. What are the best practices for minimizing it?

Answer:

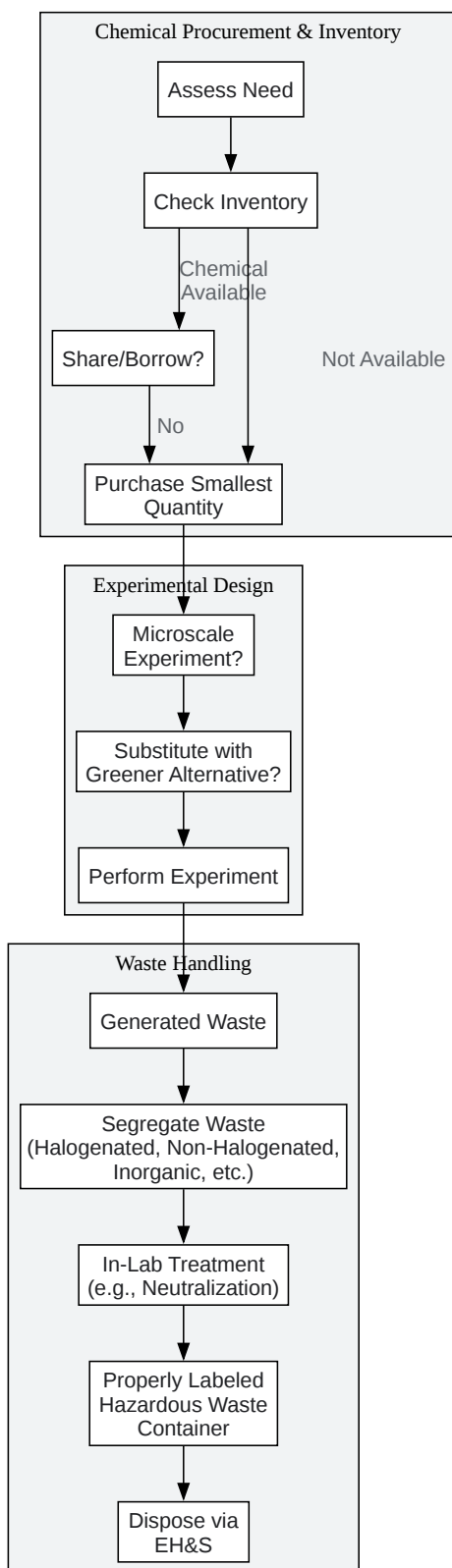
Effective chemical waste management is crucial for safety and environmental protection.[\[10\]](#) A systematic approach focusing on source reduction, recycling, and proper disposal is key.[\[11\]](#)

Troubleshooting Steps:

- Inventory Management:
  - Maintain a detailed and up-to-date chemical inventory to prevent ordering duplicates.[\[10\]](#)  
[\[12\]](#)
  - Purchase chemicals in the smallest quantities needed for your experiments.[\[12\]](#)
  - Share chemicals with other labs to avoid waste from expired or unused reagents.[\[7\]](#)[\[11\]](#)
- Green Chemistry Principles:

- Whenever possible, substitute hazardous chemicals with less toxic alternatives.[11][13]  
For example, consider replacing benzene with hexane or xylene.[11]
- Reduce the scale of experiments to use smaller quantities of chemicals.[13]
- Waste Segregation:
  - Properly segregate different types of chemical waste at the source.[10] Keep halogenated and non-halogenated solvents separate, and do not mix organic and inorganic wastes.[12]
  - Separate hazardous from non-hazardous waste to reduce disposal costs.[14] Many common salts, sugars, and amino acids are not regulated as hazardous waste.[14]
- In-Lab Treatment:
  - For small quantities, some chemical waste can be treated in the lab to render it non-hazardous. For example, ethidium bromide can be destroyed with household bleach.[12] Always follow established safety protocols for these procedures.
  - Neutralize acids and bases before disposal.[11]

#### Logical Workflow for Chemical Waste Management



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Caption: Workflow for sustainable chemical management.

## Energy Consumption

Question: Our lab's energy bills are very high. What are the most effective ways to reduce energy consumption from our equipment?

Answer:

Laboratories are incredibly energy-intensive, often consuming 5 to 10 times more energy per square meter than office spaces.[\[15\]](#)[\[16\]](#) Significant energy savings can be achieved by targeting key equipment and changing daily habits.[\[17\]](#)[\[18\]](#)

Troubleshooting Steps:

- Fume Hoods:
  - Keep the sash closed when not in use. A single fume hood can consume as much energy as 3.5 homes.[\[17\]](#)[\[19\]](#)
  - Do not use fume hoods for storage, as this disrupts airflow and wastes energy.
- Ultra-Low Temperature (ULT) Freezers:
  - Adjust the setpoint from -80°C to -70°C. This simple change can reduce energy consumption by up to 30% without compromising sample integrity for most samples.[\[16\]](#)[\[19\]](#)[\[20\]](#)
  - Regularly defrost freezers and clean filters to ensure efficient operation.[\[19\]](#)
  - Consolidate samples to reduce the number of freezers in use.[\[17\]](#)
- General Equipment:
  - Turn off equipment when not in use, including computers, monitors, centrifuges, and heating blocks.[\[17\]](#)[\[18\]](#)[\[20\]](#)
  - Use timers or smart power strips to automate equipment shutdown during off-hours.[\[19\]](#)[\[21\]](#)

- Lighting:
  - Switch to energy-efficient LED lighting.[18][22]
  - Turn off lights when a room is not in use.[17][19] Lighting can account for up to 15% of a lab's energy use.[19][23]

## Data on Equipment Energy Consumption

Equipment	Average Daily Energy Consumption (kWh)	Equivalent To
Fume Hood	115	55.7 pounds of coal burned
Autoclave	45+	2,368 smartphones charged
ULT Freezer (-80°C)	16 - 22	Up to 33 miles driven
PCR Machine	2.3 - 15	789 smartphones charged

Source: University of Pittsburgh[20]

## Water Conservation

Question: How can our lab reduce its water consumption, especially from cooling and cleaning processes?

Answer:

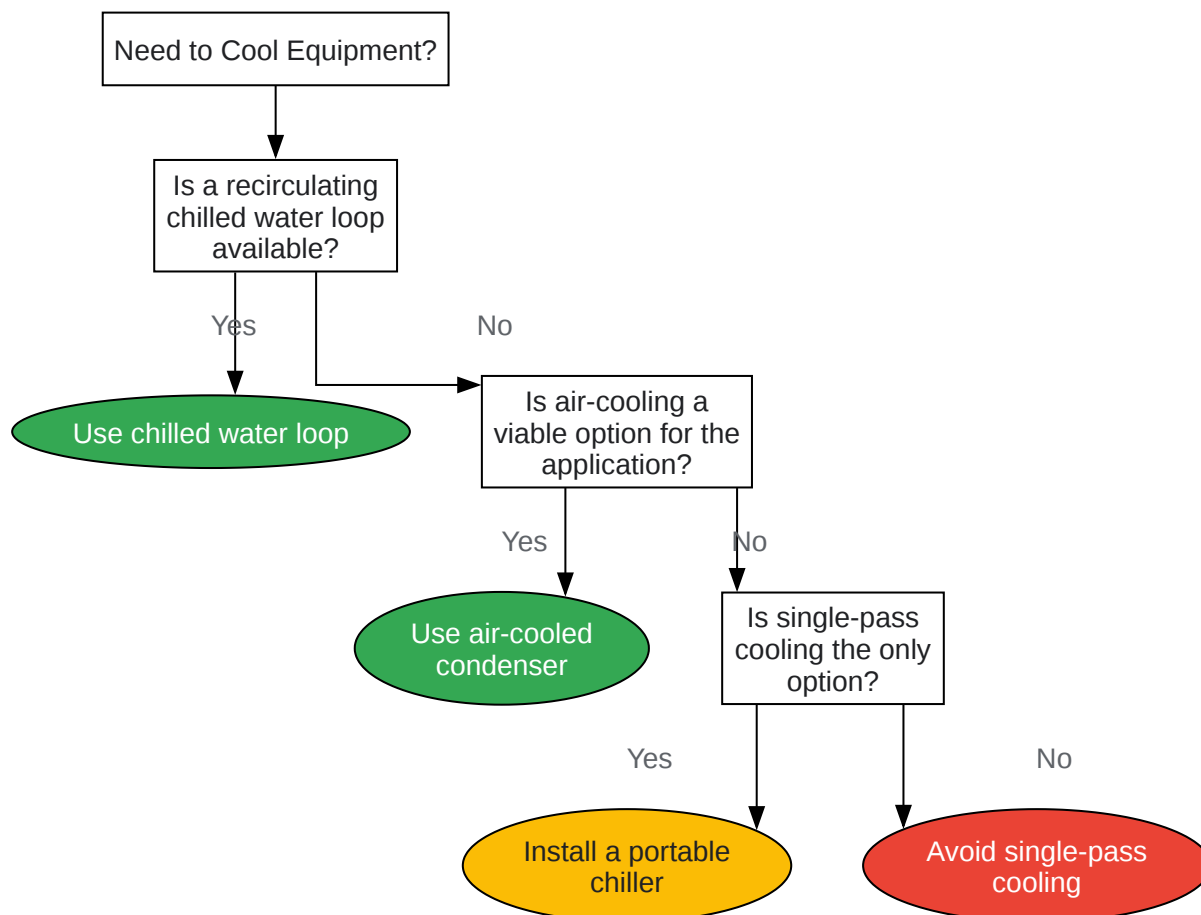
Laboratories can use up to five times more water than similarly sized commercial buildings.[24] Key areas for water conservation include equipment cooling, sterilization, and dishwashing.[25]

Troubleshooting Steps:

- Eliminate Single-Pass Cooling:
  - Single-pass cooling, where tap water is used once and then sent down the drain, is extremely wasteful.

- Replace these systems with closed-loop recirculating chillers or air-cooled condensers. [\[24\]](#)[\[25\]](#)[\[26\]](#) Air-cooled condensers can save up to 1 gallon of water per minute.[\[24\]](#)
- Optimize Autoclave and Dishwasher Use:
  - Only run autoclaves and dishwashers when they are fully loaded.[\[25\]](#)[\[26\]](#) Some autoclaves can use as much as 60 gallons of water per cycle.[\[26\]](#)
  - When purchasing new equipment, select water-efficient models.[\[27\]](#)
- Use the Appropriate Water Quality:
  - Producing purified water is resource-intensive; it can take 1.4 to 3 gallons of tap water to produce 1 gallon of deionized water.[\[25\]](#)[\[26\]](#)
  - Use tap water for general cleaning and only use purified water when experiments require it.[\[25\]](#)[\[26\]](#)
- General Practices:
  - Promptly report and fix any leaks. A single drip per second can waste over 3,000 gallons per year.[\[25\]](#)[\[26\]](#)
  - Install low-flow aerators on faucets, which can reduce water consumption by 50-70%.[\[16\]](#)[\[26\]](#)

#### Decision Tree for Cooling System Selection



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Caption: Decision guide for sustainable equipment cooling.

## Frequently Asked Questions (FAQs)

Q1: We want to start a green lab initiative. Where do we begin?

A1: Starting a green lab initiative is a great step. Here's a simple roadmap:

- Start the Discussion: Talk to your colleagues and lab manager to gauge interest and gather ideas.[28]
- Form a Team: Create a "Green Lab Team" to share the workload and drive initiatives.[9] Appoint a point person to lead the efforts.[29]
- Get Educated: Use online resources like My Green Lab or LEAF to learn about best practices.[28]
- Conduct an Audit: Assess your lab's current energy and water use, and waste generation to identify areas for improvement.[2][21]
- Set Achievable Goals: Start with small, easy wins like "shut the sash" campaigns or setting up recycling bins.[29]
- Communicate and Educate: Use posters and regular reminders to keep sustainability at the forefront of everyone's mind.[29]
- Seek Institutional Support: Engage with your institution's Environmental Health & Safety (EH&S) or sustainability office for support and resources.[28]

Q2: How can we justify the initial cost of purchasing more sustainable equipment?

A2: While some sustainable equipment has a higher upfront cost, the long-term savings are often substantial. Frame the investment in terms of:

- Return on Investment (ROI): Calculate the payback period based on reduced energy, water, and consumable costs. For example, a ULT freezer set to  $-70^{\circ}\text{C}$  saves up to 30% on energy, which translates to significant financial savings over the freezer's lifespan.[16][20]
- Reduced Operating Costs: Energy-efficient equipment lowers utility bills.[21] Reducing hazardous waste lowers disposal costs.[14]
- Increased Efficiency and Lifespan: Well-maintained, energy-efficient equipment often has a longer lifespan and better performance.[21]

- Grant and Funding Opportunities: Many funding bodies are now looking for evidence of sustainable practices in grant applications.[30] Some institutions also offer grants for green lab initiatives.[29]

Q3: My colleagues are resistant to changing their established workflows. How can I encourage them to adopt sustainable practices?

A3: Overcoming resistance to change is a common hurdle.[9][15]

- Focus on Co-Benefits: Highlight the advantages beyond environmentalism, such as cost savings, improved lab safety (e.g., better chemical management), and increased efficiency. [31]
- Lead by Example: Demonstrate the new practices yourself and share your positive experiences.
- Provide Clear Instructions: Make it easy for people to adopt new habits with clear labels, posters, and simple protocols.[22][29]
- Start Small: Introduce one or two simple changes at a time rather than overwhelming the team with a complete overhaul.
- Foster a Collaborative Culture: Involve everyone in the decision-making process. When people feel they have a say, they are more likely to support the changes.[32]

Q4: How do we handle procurement sustainably when we need very specific products for our research?

A4: Sustainable procurement is about making smarter choices, not compromising research quality.[33]

- Engage with Suppliers: Ask your sales representatives about their company's sustainability initiatives.[34] Many suppliers now offer greener product lines and packaging.[7]
- Life Cycle Thinking: Consider the entire life cycle of a product, from manufacturing to disposal, not just the purchase price.[8]

- Consolidate Orders: Coordinate with your own lab and neighboring labs to place bulk orders, which reduces packaging and transportation emissions.[8]
- Choose Quality: Investing in high-quality, durable equipment reduces the need for frequent replacements, saving resources and money in the long run.[8]

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## References

- 1. [medium.com](https://medium.com) [[medium.com](https://medium.com)]
- 2. [thermofisher.com](https://thermofisher.com) [[thermofisher.com](https://thermofisher.com)]
- 3. [pipette.com](https://pipette.com) [[pipette.com](https://pipette.com)]
- 4. [bristol.ac.uk](https://bristol.ac.uk) [[bristol.ac.uk](https://bristol.ac.uk)]
- 5. [edwebcontent.ed.ac.uk](https://edwebcontent.ed.ac.uk) [[edwebcontent.ed.ac.uk](https://edwebcontent.ed.ac.uk)]
- 6. A few ways to reduce plastic waste in the lab - The Cancer Researcher [[magazine.eacr.org](https://magazine.eacr.org)]
- 7. [network.febs.org](https://network.febs.org) [[network.febs.org](https://network.febs.org)]
- 8. [scientificlabs.co.uk](https://scientificlabs.co.uk) [[scientificlabs.co.uk](https://scientificlabs.co.uk)]
- 9. [azolifesciences.com](https://azolifesciences.com) [[azolifesciences.com](https://azolifesciences.com)]
- 10. [acewaste.com.au](https://acewaste.com.au) [[acewaste.com.au](https://acewaste.com.au)]
- 11. [iip.res.in](https://iip.res.in) [[iip.res.in](https://iip.res.in)]
- 12. [ehs.utk.edu](https://ehs.utk.edu) [[ehs.utk.edu](https://ehs.utk.edu)]
- 13. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
- 14. [riskmanagement.sites.olt.ubc.ca](https://riskmanagement.sites.olt.ubc.ca) [[riskmanagement.sites.olt.ubc.ca](https://riskmanagement.sites.olt.ubc.ca)]
- 15. Redefining Lab Practices To Prioritize Sustainability | Technology Networks [[technologynetworks.com](https://technologynetworks.com)]
- 16. [diagnostics.roche.com](https://diagnostics.roche.com) [[diagnostics.roche.com](https://diagnostics.roche.com)]

- 17. 4.17 Energy Conservation in Laboratories | Environment, Health and Safety [ehs.cornell.edu]
- 18. labproinc.com [labproinc.com]
- 19. 8 Ways to Save Energy in the Lab [mygreenlab.org]
- 20. Energy Saving Practices in the Lab | Sustainability [sustainable.pitt.edu]
- 21. richmondscientific.com [richmondscientific.com]
- 22. How to Green Lab [mygreenlab.org]
- 23. tandfonline.com [tandfonline.com]
- 24. epa.gov [epa.gov]
- 25. Water Conservation | Environmental Health & Safety (EHS) [ehs.utexas.edu]
- 26. Laboratory Water Conservation: Reducing Your Lab's Hidden Footprint. [mygreenlab.org]
- 27. medlinescientific.co.uk [medlinescientific.co.uk]
- 28. neb.com [neb.com]
- 29. Sustainable Labs Guide | Sustainability - McGill University [mcgill.ca]
- 30. No Cost Low Cost Lab Sustainability Strategies Labconscious® [labconscious.com]
- 31. Green Labs: a guide to developing sustainable science in your organization - PMC [pmc.ncbi.nlm.nih.gov]
- 32. Five Strategies to Empower Laboratories for a Greener Tomorrow [mygreenlab.org]
- 33. How to make labs more sustainable: procurement in labs - The Company of Biologists [biologists.com]
- 34. go.zageno.com [go.zageno.com]
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